

Application Note: Flow Cytometry Analysis of Apoptosis Induced by HSP70/SIRT2-IN-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HSP70/SIRT2-IN-1

Cat. No.: B15583972

[Get Quote](#)

Introduction

HSP70/SIRT2-IN-1 is a novel small molecule designed as a dual inhibitor of Heat Shock Protein 70 (HSP70) and Sirtuin 2 (SIRT2). Both HSP70 and SIRT2 are critical regulators of cellular stress responses and survival pathways, and their overexpression is a common feature in various cancer types, contributing to therapeutic resistance. HSP70 is a molecular chaperone that plays a significant role in preventing apoptosis by inhibiting key effectors of both the intrinsic and extrinsic apoptotic pathways.[1][2][3][4][5] It can prevent the translocation of the pro-apoptotic protein Bax to the mitochondria, bind to Apoptosis-protease activating factor 1 (Apaf-1) to prevent the formation of the apoptosome, and inhibit the activation of caspases.[3][5][6] SIRT2, a NAD⁺-dependent deacetylase, has a more complex and context-dependent role in apoptosis. However, the interaction between SIRT2 and HSP70 is emerging as a crucial node in cell survival signaling. SIRT2 can deacetylate HSP70, a post-translational modification that is thought to enhance its anti-apoptotic chaperone activity.

This application note details the use of **HSP70/SIRT2-IN-1** to induce apoptosis in cancer cells. The primary mechanism of this dual inhibitor is proposed to be the abrogation of SIRT2-mediated deacetylation of HSP70, leading to acetylated HSP70. This modified HSP70 has a reduced capacity to suppress apoptosis, thereby sensitizing cancer cells to programmed cell

death.[7] We provide a detailed protocol for the quantitative analysis of apoptosis using Annexin V and Propidium Iodide (PI) staining followed by flow cytometry.

Principle of the Assay

This protocol employs a standard method for detecting apoptosis by flow cytometry. In the early stages of apoptosis, phosphatidylserine (PS) is translocated from the inner to the outer leaflet of the plasma membrane. Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be used to identify early apoptotic cells when conjugated to a fluorochrome. Propidium Iodide (PI) is a fluorescent nucleic acid intercalating agent that is impermeant to live and early apoptotic cells. However, in late-stage apoptotic or necrotic cells, where membrane integrity is compromised, PI can enter the cell and stain the nucleus. This dual-staining method allows for the differentiation of four cell populations:

- Annexin V- / PI-: Live cells
- Annexin V+ / PI-: Early apoptotic cells
- Annexin V+ / PI+: Late apoptotic/necrotic cells
- Annexin V- / PI+: Necrotic cells

Data Presentation

The following table summarizes the dose-dependent effect of **HSP70/SIRT2-IN-1** on a hypothetical cancer cell line after a 24-hour treatment. Data represents the percentage of cells in each quadrant as determined by flow cytometry.

Treatment Concentration (μM)	Live Cells (%) (Annexin V- / PI-)	Early Apoptotic Cells (%) (Annexin V+ / PI-)	Late Apoptotic/Necrotic Cells (%) (Annexin V+ / PI+)	Total Apoptotic Cells (%) (Early + Late)
0 (Vehicle Control)	95.2 ± 2.1	2.5 ± 0.8	1.8 ± 0.5	4.3 ± 1.3
1	85.6 ± 3.4	8.1 ± 1.5	5.5 ± 1.1	13.6 ± 2.6
5	60.3 ± 4.5	25.4 ± 3.2	12.1 ± 2.4	37.5 ± 5.6
10	35.8 ± 5.1	40.2 ± 4.7	20.5 ± 3.9	60.7 ± 8.6
25	15.1 ± 3.8	55.7 ± 6.2	25.3 ± 4.5	81.0 ± 10.7

Experimental Protocols

Cell Culture and Treatment

- Cell Seeding: Seed the cancer cell line of interest (e.g., HeLa, A549, MCF-7) in 6-well plates at a density of 2×10^5 cells per well in 2 mL of appropriate complete growth medium.
- Incubation: Incubate the cells for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment and recovery.
- Compound Preparation: Prepare a stock solution of **HSP70/SIRT2-IN-1** in DMSO. Further dilute the stock solution in complete growth medium to achieve the desired final concentrations (e.g., 1, 5, 10, 25 μM). Prepare a vehicle control with the same final concentration of DMSO as the highest drug concentration.
- Treatment: Remove the growth medium from the wells and replace it with the medium containing the different concentrations of **HSP70/SIRT2-IN-1** or the vehicle control.
- Incubation: Incubate the treated cells for the desired time period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.

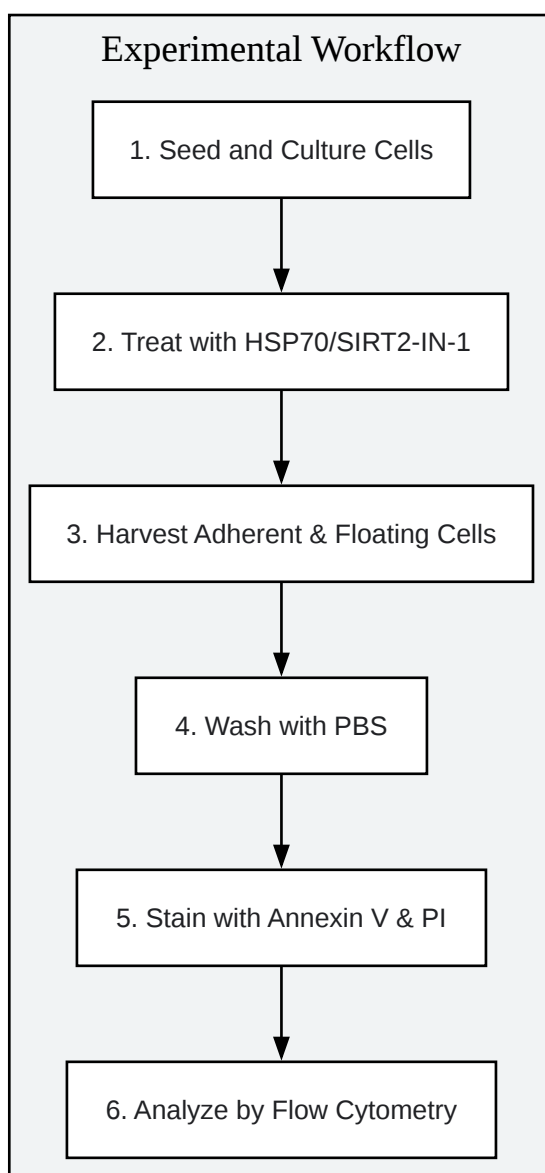
Annexin V and Propidium Iodide Staining

- **Cell Harvesting:** Following treatment, collect both the floating and adherent cells. For adherent cells, wash with PBS and detach using a gentle, non-enzymatic cell dissociation solution or trypsin. Combine all cells from each well.
- **Centrifugation:** Centrifuge the cell suspensions at 300 x g for 5 minutes at room temperature.
- **Washing:** Discard the supernatant and wash the cells twice with cold 1X PBS. After the final wash, carefully remove the supernatant.
- **Resuspension:** Resuspend the cell pellet in 1X Annexin V Binding Buffer at a concentration of approximately 1×10^6 cells/mL.
- **Staining:** Transfer 100 μ L of the cell suspension to a flow cytometry tube. Add 5 μ L of FITC-conjugated Annexin V and 5 μ L of Propidium Iodide (PI) staining solution.
- **Incubation:** Gently vortex the tubes and incubate for 15 minutes at room temperature in the dark.
- **Final Preparation:** After incubation, add 400 μ L of 1X Annexin V Binding Buffer to each tube.
- **Flow Cytometry Analysis:** Analyze the samples on a flow cytometer within one hour of staining.

Flow Cytometry

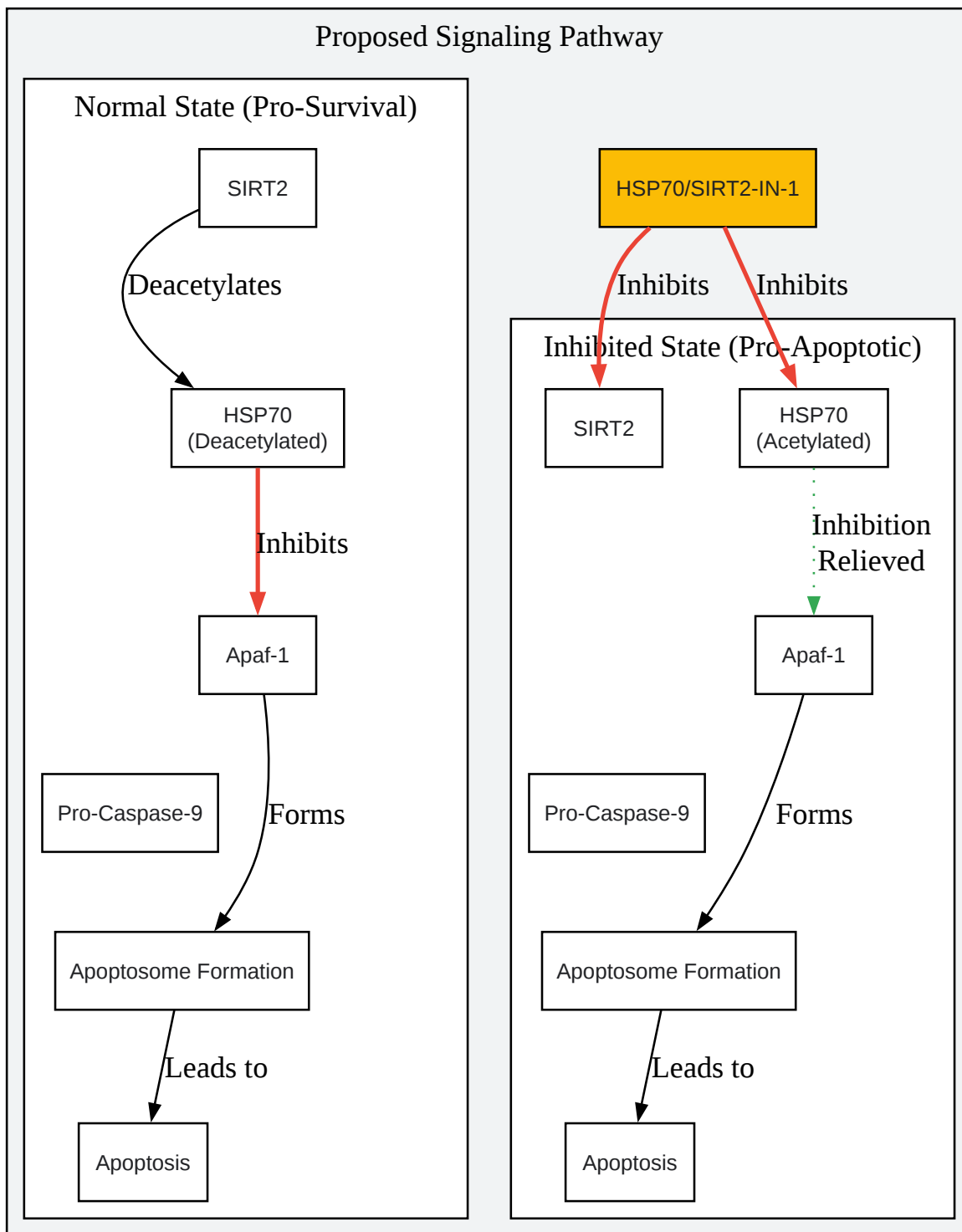
- **Instrument Setup:** Use unstained, single-stained (Annexin V-FITC only and PI only), and vehicle-treated stained cells to set up the flow cytometer, including voltage adjustments and compensation for spectral overlap.
- **Data Acquisition:** Acquire data for at least 10,000 events per sample.
- **Data Analysis:** Analyze the data using appropriate software (e.g., FlowJo, FCS Express). Gate the cell population based on forward and side scatter to exclude debris. Create a quadrant plot for Annexin V-FITC and PI to quantify the percentage of cells in each population (live, early apoptotic, late apoptotic/necrotic).

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Apoptosis Analysis.



[Click to download full resolution via product page](#)

Caption: Proposed Mechanism of Action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Heat Shock Protein 70 Inhibits Apoptosis in Cancer Cells Through Simultaneous and Independent Mechanisms - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Frontiers | Advances in the study of HSP70 inhibitors to enhance the sensitivity of tumor cells to radiotherapy [[frontiersin.org](https://www.frontiersin.org/)]
- 3. HSP70 Apoptosis, Mechanisms & Interactions [hsp70.com]
- 4. Inhibition of proliferation and induction of apoptosis by abrogation of heat-shock protein (HSP) 70 expression in tumor cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Frontiers | The dual-function of HSP70 in immune response and tumor immunity: from molecular regulation to therapeutic innovations [[frontiersin.org](https://www.frontiersin.org/)]
- 6. Hsp70 mutant proteins modulate additional apoptotic pathways and improve cell survival - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Vincristine ablation of Sirt2 induces cell apoptosis and mitophagy via Hsp70 acetylation in MDA-MB-231 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Flow Cytometry Analysis of Apoptosis Induced by HSP70/SIRT2-IN-1]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15583972/docs#application-note-flow-cytometry-analysis-of-apoptosis-induced-by-hsp70-sirt2-in-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)